

# molecular weight of 1-phenyl-1-propanol TMS ether

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## Compound of Interest

Compound Name: 1-Propanol, 1-phenyl, TMS

Cat. No.: B15453341

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## An In-depth Technical Guide on the Trimethylsilyl Ether of 1-Phenyl-1-propanol

This guide provides comprehensive information on the molecular weight of 1-phenyl-1-propanol trimethylsilyl (TMS) ether, intended for researchers, scientists, and professionals in the field of drug development. This document outlines the component molecular weights, the calculated molecular weight of the final compound, and a representative experimental protocol for its synthesis.

## Data Presentation

The molecular weight of 1-phenyl-1-propanol TMS ether is determined by the addition of a trimethylsilyl group to the 1-phenyl-1-propanol molecule, with the corresponding loss of a hydrogen atom from the hydroxyl group. The relevant molecular weights are summarized in the table below.

Compound/Group	Chemical Formula	Molecular Weight ( g/mol )
1-Phenyl-1-propanol	C <sub>9</sub> H <sub>12</sub> O	136.19[1][2][3][4]
Trimethylsilyl (TMS) Group	-Si(CH <sub>3</sub> ) <sub>3</sub>	73.19[5][6]
1-Phenyl-1-propanol TMS Ether	C <sub>12</sub> H <sub>20</sub> OSi	208.37

Note: The molecular weight of the TMS ether is calculated as follows: (Molecular Weight of 1-Phenyl-1-propanol) + (Molecular Weight of TMS group) - (Molecular Weight of Hydrogen) =  $136.19 + 73.19 - 1.01 = 208.37$  g/mol .

## Experimental Protocols

The synthesis of a trimethylsilyl ether from an alcohol is a common chemical transformation used to protect the hydroxyl group or to increase the volatility of the compound for analytical purposes such as gas chromatography.

Objective: To synthesize 1-phenyl-1-propanol TMS ether from 1-phenyl-1-propanol using a standard silylation agent.

Materials:

- 1-phenyl-1-propanol
- Trimethylsilyl chloride (TMSCl)
- Anhydrous pyridine or other suitable base (e.g., triethylamine)
- Anhydrous aprotic solvent (e.g., dichloromethane, diethyl ether)
- Anhydrous sodium sulfate
- Standard laboratory glassware (round-bottom flask, condenser, dropping funnel, etc.)
- Magnetic stirrer and heating mantle

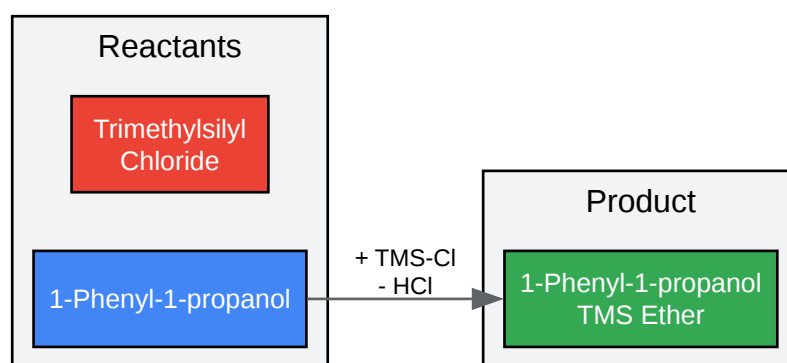
Procedure:

- Reaction Setup: In a dry, nitrogen-flushed round-bottom flask equipped with a magnetic stirrer, dissolve 1-phenyl-1-propanol in the anhydrous aprotic solvent.
- Addition of Base: Add a slight excess of anhydrous pyridine or triethylamine to the solution. This base will act as a scavenger for the hydrochloric acid byproduct.

- **Addition of Silylating Agent:** Cool the mixture in an ice bath. Slowly add a slight excess of trimethylsilyl chloride to the stirred solution via a dropping funnel.
- **Reaction:** After the addition is complete, allow the reaction to warm to room temperature and stir for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Workup:** Once the reaction is complete, quench the reaction by the slow addition of a saturated aqueous solution of sodium bicarbonate.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the aqueous layer with the organic solvent used in the reaction.
- **Drying and Concentration:** Combine the organic layers and dry over anhydrous sodium sulfate. Filter the drying agent and concentrate the organic phase under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by distillation or column chromatography to yield the pure 1-phenyl-1-propanol TMS ether.

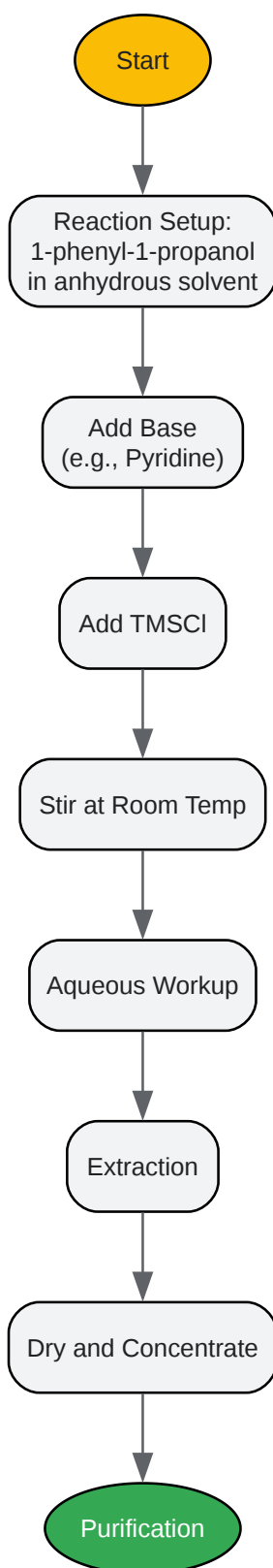
## Mandatory Visualization

The following diagrams illustrate the logical relationship in the formation of 1-phenyl-1-propanol TMS ether and a general experimental workflow.



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Caption: Silylation reaction of 1-phenyl-1-propanol.



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